

# Personal protective equipment for handling Ibipinabant

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## Compound of Interest

Compound Name: Ibipinabant

Cat. No.: B1674148

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## Essential Safety and Handling Guide for Ibipinabant

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ibipinabant**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent and selective cannabinoid CB1 receptor antagonist.

## Chemical and Physical Properties

**Ibipinabant** is a solid, white to off-white powder.[1] It is essential to handle this compound with care due to its potential as an irritant.[2]

Property	Data	Reference
Chemical Formula	C <sub>23</sub> H <sub>20</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>2</sub> S	--INVALID-LINK--
Molecular Weight	487.40 g/mol	--INVALID-LINK--
CAS Number	464213-10-3	--INVALID-LINK--
Appearance	White to off-white solid powder	--INVALID-LINK--
Storage (Solid)	-20°C (short-term), -80°C (long-term)	--INVALID-LINK--, --INVALID-LINK--
Storage (Solutions)	-80°C (up to 6 months), -20°C (up to 1 month)	--INVALID-LINK--
Stability	Solutions are unstable; prepare fresh.	--INVALID-LINK--

## Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment should be worn at all times when handling **Ibipinabant**:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves (e.g., nitrile).
- Skin and Body Protection: Impervious clothing, such as a lab coat.
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid inhalation.

## Handling and Storage

Handling:

- Avoid all personal contact, including inhalation.
- Wear protective clothing to prevent skin contact.

- Use in a well-ventilated area or under a chemical fume hood.
- Avoid the formation of dust and aerosols.

#### Storage:

- Keep the container tightly sealed.
  - Store in a cool, dry, and well-ventilated area.
  - Protect from direct sunlight and sources of ignition.
  - For long-term storage of the solid compound, -20°C is recommended.
  - Stock solutions should be stored at -80°C for up to six months or -20°C for up to one month.
- [3]

## Emergency Procedures

#### First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with soap and water. Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.

#### Spill and Leakage:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.

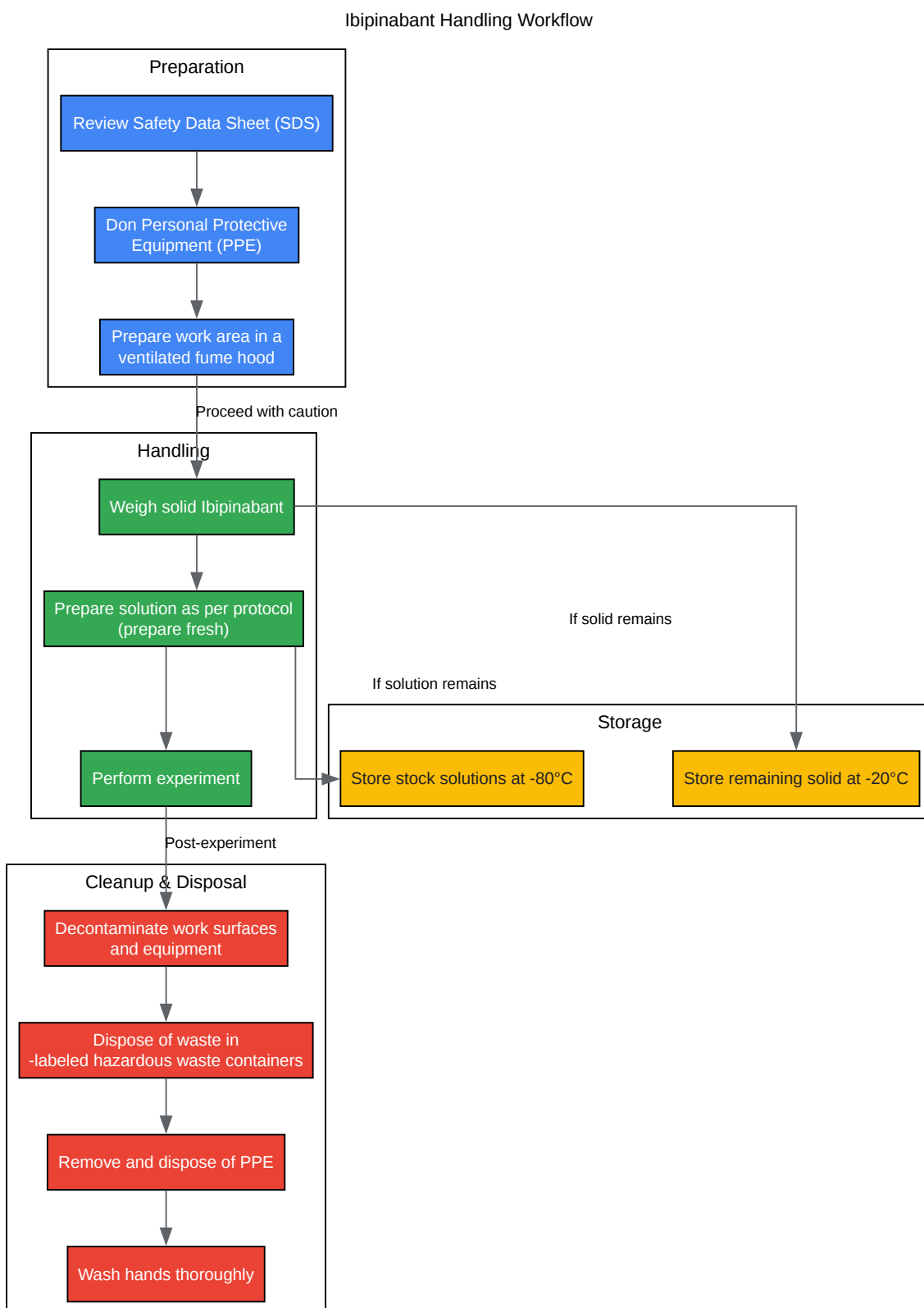
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
- Decontaminate the spill area with a suitable solvent (e.g., alcohol) followed by soap and water.
- Prevent the spilled material from entering drains or waterways.

## Disposal Plan

All waste materials, including the compound itself, contaminated PPE, and cleaning materials, should be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidelines.

## Experimental Workflow for Handling Ibipinabant

The following diagram outlines the standard workflow for safely handling **Ibipinabant** in a laboratory setting.



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Ibipinabant**.

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## References

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